Analytical methods for 3-Hydroxy-3-phenylpropanenitrile characterization

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Compound of Interest

Compound Name:	*3-Hydroxy-3-phenylpropanenitrile*
CAS No.:	*17190-29-3*
Cat. No.:	*B018844*

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Abstract

This Application Note provides a comprehensive analytical framework for the characterization of **3-Hydroxy-3-phenylpropanenitrile** (3-HPPN), a critical chiral intermediate in the synthesis of selective serotonin reuptake inhibitors (SSRIs), including Fluoxetine (Prozac) and Duloxetine (Cymbalta).[1] Because the pharmacological efficacy of the final drug substance relies heavily on the enantiomeric purity of this intermediate, this guide prioritizes chiral resolution alongside achiral purity profiling. We present validated protocols for Chiral HPLC, Reverse-Phase HPLC (RP-HPLC), and GC-MS, supported by spectroscopic identification data (NMR, FT-IR).

Introduction & Chemical Context

3-Hydroxy-3-phenylpropanenitrile (CAS: 17190-29-3) serves as a strategic scaffold in medicinal chemistry.[1][2] Its structure—a benzylic alcohol with a pendant nitrile group—allows for versatile transformations, most notably the reduction to 3-amino-1-phenylpropanols.[1]

In the synthesis of (S)-Fluoxetine or (S)-Duloxetine, the enantiomeric excess (ee) of the 3-HPPN intermediate is a Critical Quality Attribute (CQA). Impurities such as the unreduced

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ketone (Benzoylacetonitrile) or the dehydration product (Cinnamonitrile) can propagate through the synthesis, leading to complex purification steps downstream.

Key Physicochemical Properties[1][2][3][4]

Property	Value	Notes
Molecular Formula	C_9H_9NO	
Molecular Weight	147.17 g/mol	
Appearance	Waxy Solid / Viscous Oil	Tendency to supercool; mp ~60–65°C
Solubility	Soluble in MeOH, ACN, DCM	Sparingly soluble in water
Chirality	1 Stereocenter (C3)	(R) and (S) enantiomers

Spectroscopic Identification (Qualitative)

Before quantitative analysis, structural identity must be confirmed. The following spectral assignments are based on the purified reference standard.

2.1 Nuclear Magnetic Resonance (^{1}H-NMR)

Solvent: $CDCl_3$, 400 MHz

The spectrum is characterized by the desshielded benzylic proton and the diastereotopic methylene protons adjacent to the nitrile.

- δ 7.30 – 7.45 ppm (m, 5H): Aromatic phenyl ring protons.
- δ 5.05 ppm (t, J=6.5 Hz, 1H): Benzylic –CH(OH)–. This shift is diagnostic; oxidation to ketone shifts this signal away, while dehydration removes it.
- δ 2.75 ppm (d, J=6.5 Hz, 2H): Methylene –CH_2–CN.
- δ 2.60 ppm (br s, 1H): Hydroxyl –OH (Exchangeable with D_2O).

2.2 FT-IR Spectroscopy[1]

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- 3400–3450 cm^{-1} (Broad): O-H stretching (Intermolecular H-bonding).[1]
- 2250 cm^{-1} (Sharp): C≡N nitrile stretching. Note: Absence of this peak suggests hydrolysis to amide/acid.
- 1050 cm^{-1}: C-O secondary alcohol stretch.

Chromatographic Protocols

Achiral Purity Profiling (RP-HPLC)

Objective: Quantify related impurities (starting material and degradation products).

Rationale: A C18 stationary phase with a water/acetonitrile gradient provides excellent selectivity between the polar alcohol (3-HPPN), the more polar ketone, and the non-polar dehydration product.

Protocol Parameters:

Parameter	Condition
Column	Agilent ZORBAX Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm)
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.[1]5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 210 nm (Nitrile/Phenyl) & 254 nm (Aromatic)
Injection Vol	5.0 µL

Gradient Program:

- 0–2 min: 10% B (Isocratic hold for polar impurities)

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- 2–15 min: 10% → 60% B (Linear gradient)
- 15–20 min: 60% → 90% B (Wash lipophilic impurities)
- 20–25 min: 10% B (Re-equilibration)

Target Impurities & Relative Retention (RRT):

- 3-HPPN (Analyte): 1.00
- Benzoylacetonitrile (Ketone): ~0.85 (More polar, elutes earlier)
- Cinnamonitrile (Dehydration): ~1.40 (Conjugated, elutes later)

Chiral Resolution (Normal Phase HPLC)

Objective: Determine Enantiomeric Excess (% ee).

Rationale: The hydroxyl group adjacent to the phenyl ring interacts strongly with polysaccharide-based chiral stationary phases (CSPs) via hydrogen bonding and π-π interactions.[1] The Chiralcel OD-H (Cellulose tris(3,5-dimethylphenylcarbamate)) is the industry standard for this class of benzylic alcohols.[1]

Protocol Parameters:

Parameter	Condition
Column	Daicel Chiralcel OD-H (250 mm × 4.6 mm, 5 µm)
Mobile Phase	n-Hexane : Isopropyl Alcohol (90 : 10 v/v)
Flow Rate	1.0 mL/min
Temperature	25°C
Detection	UV @ 215 nm
Run Time	20 minutes

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System Suitability Criteria:

- Resolution (Rs): > 2.0 between enantiomers.
- Tailing Factor: < 1.5.[1][5]
- Theoretical Plates: > 8000.[1]

Note: If peak tailing is observed due to the hydroxyl group, add 0.1% Diethylamine (DEA) or Trifluoroacetic acid (TFA) to the mobile phase, though neutral alcohols usually run well without additives.

Volatile Impurity Analysis (GC-MS)

Objective: Detect residual solvents and confirm the absence of thermally stable volatile side products.[1]

Protocol Parameters:

- Instrument: Agilent 7890B GC / 5977B MSD[1]
- Column: DB-5ms or HP-5ms (30 m × 0.25 mm, 0.25 µm)[1]
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow)
- Inlet: Split 20:1 @ 250°C
- Oven Program:
  - 50°C (hold 2 min)
  - Ramp 15°C/min to 280°C
  - Hold 5 min
- MS Source: EI (70 eV), Scan range 40–400 m/z

Derivatization (Optional but Recommended): While 3-HPPN can be analyzed directly, the hydroxyl group can cause tailing.[1] Silylation with BSTFA + 1% TMCS (60°C for 30 min)

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improves peak shape and sensitivity.

- Diagnostic Ion (TMS derivative): m/z 73 (TMS), m/z 179 (M - CH_2CN).

Analytical Workflow Visualization

The following diagram illustrates the decision tree for characterizing a batch of 3-HPPN during process development.

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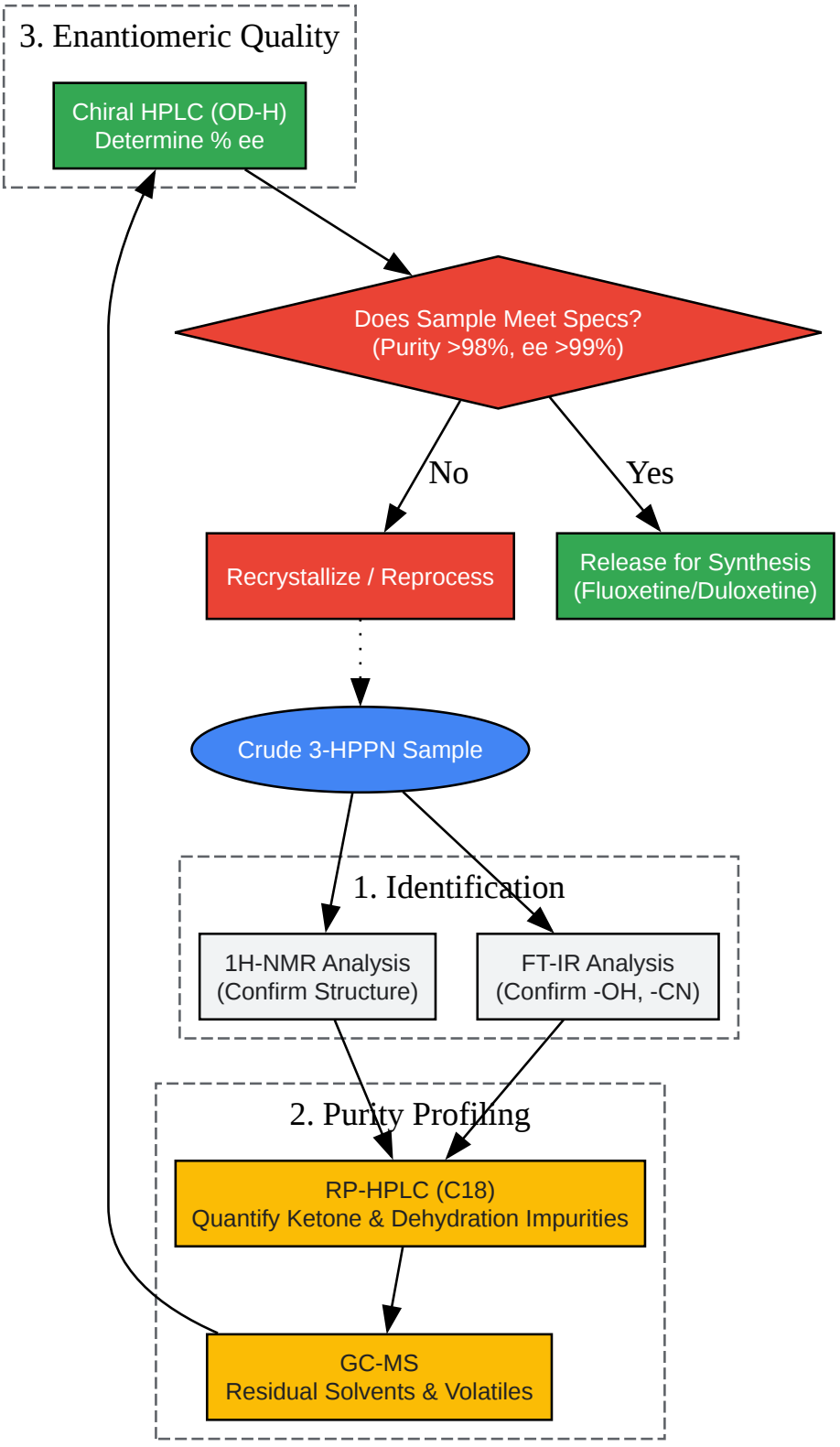

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Figure 1: Integrated analytical workflow for the characterization of **3-Hydroxy-3-phenylpropanenitrile**.

Method Validation & Troubleshooting

To ensure data reliability (Trustworthiness), the following validation parameters should be established in-house:

5.1 Linearity & Range

Prepare 5 concentration levels ranging from 50% to 150% of the target concentration (e.g., 0.5 mg/mL). The correlation coefficient (R^2) must be ≥ 0.999.

5.2 Limit of Detection (LOD) / Quantitation (LOQ)

For the genotoxic impurity Cinnamonitrile (Michael acceptor), high sensitivity is required.

- LOQ Target: < 0.05% (area normalization).
- Signal-to-Noise: LOQ ≥ 10:1; LOD ≥ 3:1.[1]

5.3 Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing (HPLC)	Silanol interaction with -OH	Ensure pH is controlled (2.5) or add modifier (DEA) for chiral methods.[3]
Split Peaks	Sample solvent mismatch	Dissolve sample in mobile phase or weaker solvent. Avoid pure ACN injection.[1]
Low Recovery (GC)	Thermal degradation	Use lower inlet temp (200°C) or switch to silylation derivatization.
Chiral Peak Overlap	Column aging	Regenerate Chiralcel OD-H with Ethanol (0.5 mL/min for 2 hrs).

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